

Physicochemical Properties of 4-Chloro-2,3-difluorophenol: A Technical Guide

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Compound of Interest

Compound Name: 4-Chloro-2,3-difluorophenol

CAS No.: 1261634-63-2

Cat. No.: B1459376

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Executive Summary

4-Chloro-2,3-difluorophenol (CAS: 1261634-63-2) is a specialized halogenated aromatic intermediate critical to the development of high-potency pharmaceuticals and agrochemicals.[1] [2] Its structural uniqueness lies in the specific arrangement of fluorine and chlorine atoms, which imparts distinct electronic and steric properties—specifically, the modulation of pKa and lipophilicity (LogP) compared to non-fluorinated phenols. This guide provides a comprehensive technical analysis of its physicochemical profile, synthetic pathways, and handling protocols for research and development applications.[3]

Molecular Identity & Structural Analysis[4]

The compound features a phenol core substituted with fluorine atoms at the 2 and 3 positions and a chlorine atom at the 4 position. This "crowded" substitution pattern significantly alters the electron density of the aromatic ring, enhancing metabolic stability by blocking the typically reactive para position.

Parameter	Technical Detail
Chemical Name	4-Chloro-2,3-difluorophenol
CAS Registry Number	1261634-63-2
Molecular Formula	ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">
Molecular Weight	164.54 g/mol
SMILES	<chem>Oc1c(F)c(F)c(Cl)cc1</chem>
InChI Key	HVLUXBQZVNQLTE-UHFFFAOYSA-N
Structural Features	[1][2][4][5][6][7][8][9] • OH Group: H-bond donor/acceptor (Acidic)• F (C2, C3): Strong electron-withdrawing (Inductive effect)• Cl (C4): Lipophilic bulk, metabolic blocker

Physicochemical Profile

The following data aggregates experimental observations and high-confidence predictive models essential for formulation and medicinal chemistry optimization.

Core Physical Properties[12]

Property	Value	Source/Note
Physical State	Solid (Crystalline powder)	Observed in analogs; SDS data [1, 2]
Melting Point	N/A (Predicted range: 40–60 °C)	Experimental value not reported in standard databases; estimated based on 4-chloro-3-fluorophenol (mp 54-56°C).
Boiling Point	~214 °C (Predicted)	Extrapolated from chlorophenol boiling curves.
Solubility (Water)	Low (<1 mg/mL)	Hydrophobic halogen substituents reduce aqueous solubility.
Solubility (Organic)	High	Soluble in DMSO, Methanol, Dichloromethane, Ethyl Acetate.

Electronic & Lipophilic Parameters (SAR Drivers)

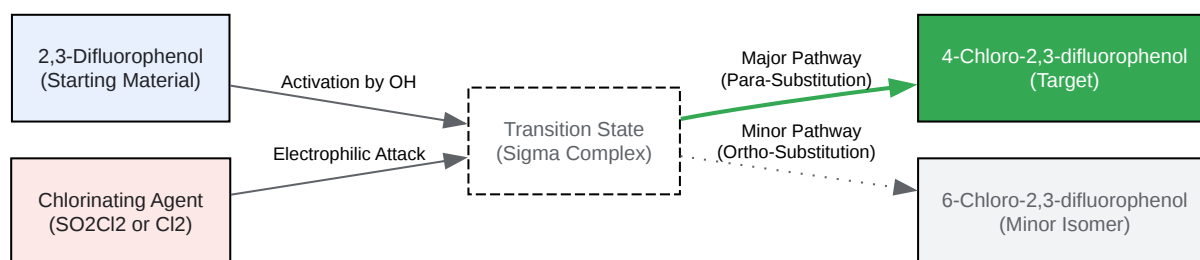
- Acidity (pKa): The presence of two fluorine atoms ortho/meta to the hydroxyl group exerts a strong electron-withdrawing inductive effect (-I), stabilizing the phenoxide anion.
 - Phenol pKa: ~10.0[7]
 - 4-Chlorophenol pKa: 9.4
 - 4-Chloro-2,3-difluorophenol** pKa (Predicted): ~7.8 – 8.2
 - Implication: It is significantly more acidic than phenol, affecting its ionization state at physiological pH (7.4).
- Lipophilicity (LogP): The chlorine atom at C4 is a major contributor to lipophilicity, aiding membrane permeability.

- Predicted XLogP:2.4 [3]
- Implication: Suitable for CNS-active drug scaffolds where blood-brain barrier penetration is required.

Synthetic Pathways & Manufacturing[3][8]

The synthesis of **4-Chloro-2,3-difluorophenol** typically employs Electrophilic Aromatic Substitution (EAS). The hydroxyl group (OH) is a strong ortho/para director. However, the 2- and 3-positions are already occupied by fluorine. The 4-position (para to OH) is electronically activated and sterically accessible, making it the preferred site for chlorination.

Synthesis Workflow (Graphviz)



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Figure 1: Regioselective chlorination of 2,3-difluorophenol. The hydroxyl group directs the incoming chlorine preferentially to the para-position (C4), which is less sterically hindered than the remaining ortho-position (C6).

Experimental Protocol (General Procedure)

Note: This is a generalized protocol based on standard chlorination chemistry for fluorophenols.

- **Dissolution:** Dissolve 2,3-difluorophenol (1.0 eq) in a non-polar solvent (e.g., Dichloromethane or Chloroform) to minimize phenol ionization.
- **Chlorination:** Add Sulfuryl Chloride (, 1.05 eq) dropwise at 0°C.

- Why:

is milder than elemental chlorine gas and provides better regiocontrol.

- Reaction: Stir at room temperature for 2–4 hours. Monitor via TLC or HPLC.[9]
- Quench: Quench with water/sodium bicarbonate solution.
- Purification: Extract with organic solvent, dry over

, and recrystallize (if solid) or distill (if liquid) to separate the 4-chloro isomer from any 6-chloro byproduct.

Analytical Characterization

To validate the identity of **4-Chloro-2,3-difluorophenol**, the following spectral signatures are diagnostic:

- H NMR (DMSO-
):
 - ~10.5 ppm (s, 1H, -OH)
 - ~7.0–7.4 ppm (m, 2H, Aromatic protons at C5 and C6). Note: The coupling pattern will be complex due to H-F and H-H coupling.
- F NMR:
 - Two distinct signals corresponding to F2 and F3. The F-F coupling and F-H coupling will result in multiplet splitting.
- Mass Spectrometry (MS):
 - M-H (Negative Mode): 162.9 m/z.[4]
 - Isotope Pattern: A characteristic 3:1 ratio for the M and M+2 peaks due to the Cl and Cl isotopes.

Safety, Stability & Handling

Hazard Classification (GHS):

- Acute Toxicity: Harmful if swallowed (H302), in contact with skin (H312), or inhaled (H332).
- Irritation: Causes skin irritation (H315) and Serious Eye Damage (H318).
- Target Organ: May cause respiratory irritation (H335).[\[10\]](#)

Handling Protocol:

- PPE: Wear nitrile gloves, lab coat, and safety goggles/face shield (critical due to eye damage risk).
- Ventilation: All operations involving heating or dust generation must be performed in a chemical fume hood.
- Storage: Store in a cool, dry place under inert gas (Argon/Nitrogen) if possible, as phenols can oxidize over time, turning pink/brown.

References

- PubChem. (2025).[\[2\]](#) Compound Summary: **4-Chloro-2,3-difluorophenol** (CID 112692739).
[\[4\]](#) National Library of Medicine. Retrieved from [\[Link\]](#)

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